

Navigating the Disposal of MCTR3: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **MCTR3**

Cat. No.: **B12295028**

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Essential Safety and Logistical Information for the Proper Disposal of **MCTR3**

For researchers, scientists, and drug development professionals, the integrity of scientific discovery is intrinsically linked to a culture of safety. This guide provides essential, step-by-step procedures for the proper disposal of **MCTR3** (Maresin Conjugates in Tissue Regeneration 3), ensuring the safety of laboratory personnel and compliance with environmental regulations.

MCTR3 is a specialized pro-resolving mediator synthesized from docosahexaenoic acid (DHA) in macrophages.^[1]

Chemical and Physical Properties

A thorough understanding of a compound's properties is foundational to its safe handling and disposal. Below is a summary of the key quantitative data for **MCTR3**.

Property	Value
CAS Number	1784701-63-8 [1]
Synonyms	13-cysteinyl-14-hydroxy-Docosahexaenoic Acid, Maresin Sulfido Conjugate 3 [1]
Molecular Formula	C ₂₅ H ₃₇ NO ₅ S [1]
Molecular Weight	463.6 g/mol [1]
Formulation	A solution in ethanol [1]
Solubility	DMF: 50 mg/ml, DMSO: 50 mg/ml, Ethanol: 1 mg/ml, EtOH/H ₂ O (95:5): 2 mg/ml, PBS (pH 7.2): 0.1 mg/ml [1]

Experimental Protocols for Disposal

The proper disposal of **MCTR3**, as with any laboratory chemical, must adhere to established safety protocols and regulatory guidelines. The following procedure outlines the necessary steps for safe disposal.

1. Personal Protective Equipment (PPE): Before handling **MCTR3** for disposal, it is imperative to be outfitted with the appropriate PPE. This includes, but is not limited to:

- Chemical-resistant gloves (e.g., nitrile)
- Safety glasses or goggles
- A lab coat

2. Waste Characterization and Segregation:

- Consult the Safety Data Sheet (SDS) for **MCTR3** to determine its specific hazard classification.
- Based on the SDS and your institution's guidelines, characterize the waste. As **MCTR3** is typically supplied in an ethanol solution, the waste will be considered a flammable solvent-based waste.

- Do not mix **MCTR3** waste with other incompatible chemical waste streams.

3. Containment and Labeling:

- Use a designated and properly labeled hazardous waste container. The container should be made of a material compatible with ethanol.
- The label on the waste container must clearly state "Hazardous Waste" and list all contents, including "**MCTR3**" and "Ethanol." The approximate concentrations should also be noted.

4. Disposal Pathway:

- **MCTR3** waste should be disposed of through your institution's Environmental Health and Safety (EHS) office or equivalent department.
- Follow their specific procedures for chemical waste pickup and disposal.
- Do not pour **MCTR3** down the drain.^[2] This is to prevent the release of chemicals into the sanitary sewer system.^[2]

5. Documentation:

- Maintain a log of all chemical waste generated, including the date, type of waste, and quantity. This is crucial for regulatory compliance and safety audits.

MCTR3 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **MCTR3** in a laboratory setting.



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Caption: **MCTR3** Disposal Workflow Diagram.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **MCTR3**, fostering a secure research environment.

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References

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